

3-Amino-2,2-difluorobutanoic Acid: Technical Profile & Application Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Amino-2,2-difluorobutanoic acid

Cat. No.: B13264371

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CAS Number: 1780621-36-4 Formula: C

H

F

NO

Molecular Weight: 139.10 g/mol IUPAC Name: **3-Amino-2,2-difluorobutanoic acid**

Synonyms:

-Amino-

-difluorobutyric acid; 3-Amino-2,2-difluorobutyric acid

Part 1: Executive Summary & Chemical Identity

3-Amino-2,2-difluorobutanoic acid is a gem-difluoro

-amino acid, a class of non-proteinogenic amino acids highly valued in medicinal chemistry. It serves as a bioisostere for natural amino acids, offering enhanced metabolic stability and altered physicochemical properties. The introduction of the electron-withdrawing gem-difluoro (

) group at the

-position drastically modulates the basicity of the adjacent amine and the acidity of the carboxylic acid, making it a critical tool for fine-tuning the pharmacokinetics (PK) of peptide-based drugs.

Key Physicochemical Properties (Predicted & Analog-Based)

Property	Value / Description	Impact on Drug Design
pKa (COOH)	~1.5 – 2.0	significantly more acidic than non-fluorinated analogs due to inductive effect.
pKa (NH)	~6.5 – 7.5	Drastically reduced basicity (vs. ~9-10 for alkyl amines). Improves oral bioavailability by reducing ionization at physiological pH.
LogP	~ -0.5 to 0.0	Increased lipophilicity compared to non-fluorinated parent, aiding membrane permeability.
Conformation	Restricted	The gauche effect of the F-C-C-N system restricts bond rotation, stabilizing specific peptide secondary structures.

Part 2: Synthesis & Manufacturing

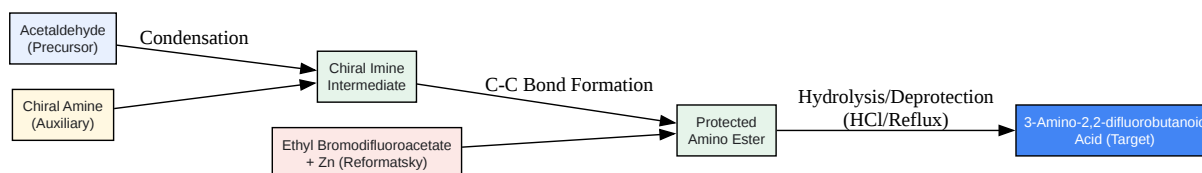
The primary synthetic route for **3-Amino-2,2-difluorobutanoic acid** utilizes the Reformatsky reaction. This organometallic approach couples a bromodifluoroacetate ester with an imine derived from acetaldehyde.

Core Synthetic Pathway

- Imine Formation: Condensation of acetaldehyde with a chiral amine auxiliary (e.g.,

- phenylglycinol or
- methoxybenzylamine) to control stereochemistry.
- Reformatsky Coupling: Reaction of ethyl bromodifluoroacetate with Zinc dust to generate the organozinc reagent, which attacks the imine.
- Hydrolysis/Deprotection: Acidic hydrolysis removes the protecting groups to yield the free amino acid.

Visualization: Synthesis Workflow



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Figure 1: Step-wise synthesis via the Reformatsky reaction pathway.

Part 3: Applications in Drug Discovery[1]

Metabolic Stability (The Fluorine Effect)

The

-position of amino acids is a common site for metabolic degradation. Replacing hydrogen atoms with fluorine (the C-F bond energy is ~116 kcal/mol vs. ~99 kcal/mol for C-H) blocks oxidative metabolism, significantly extending the half-life (

) of the molecule in vivo.

Bioisosterism & pKa Modulation

The gem-difluoro group acts as an electronegativity sink.

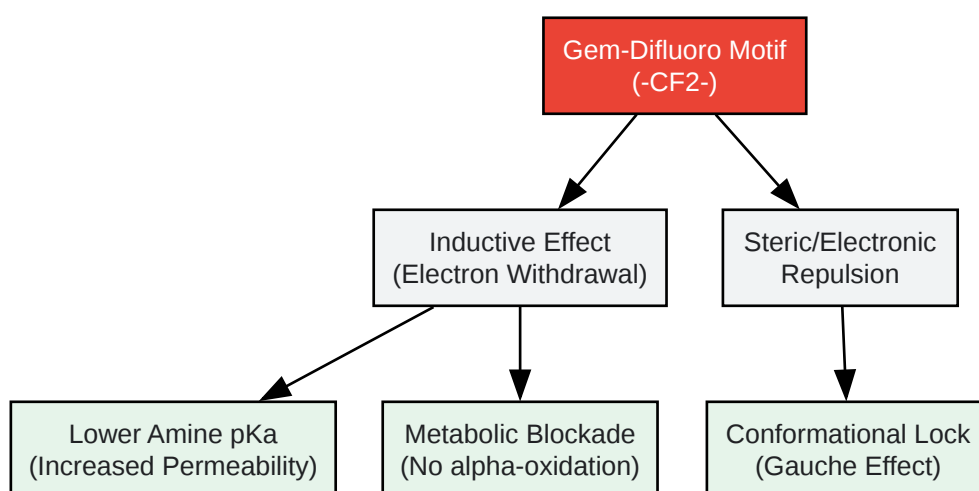
- Amine Basicity: By pulling electron density away from the

-amino group, the pKa drops from ~9.5 to ~7.0. This means a larger fraction of the drug exists in the neutral (unprotonated) state at physiological pH (7.4), facilitating passive diffusion across cell membranes.

- Peptidomimetics: When incorporated into peptides, the

group mimics the electronic environment of a carbonyl oxygen or a hydrated amide, potentially increasing affinity for protease active sites without being cleaved.

Visualization: Structure-Property Relationship



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Figure 2: Mechanistic impact of the gem-difluoro substitution on molecular properties.

Part 4: Experimental Protocol (Sample)

Objective: Synthesis of racemic **3-Amino-2,2-difluorobutanoic acid** hydrochloride.

Reagents:

- Acetaldehyde
- -Methoxybenzylamine (PMB-amine)
- Ethyl bromodifluoroacetate[1][2]
- Zinc dust (activated)[3]

- THF (anhydrous)

Procedure:

- Imine Preparation: Dissolve acetaldehyde (1.0 eq) in DCM. Add PMB-amine (1.0 eq) and MgSO₄. Stir at RT for 4h. Filter and concentrate to yield the imine.
- Reformatsky Reaction:
 - In a flame-dried flask under Argon, suspend activated Zn dust (1.5 eq) in anhydrous THF.
 - Add trimethylsilyl chloride (TMSCl, 0.05 eq) to activate the Zn.
 - Add ethyl bromodifluoroacetate (1.2 eq) dropwise to initiate the reaction (exothermic).
 - Once the Reformatsky reagent is formed, add the imine (1.0 eq) in THF dropwise at 0°C.
 - Allow to warm to RT and stir for 12h.
- Workup: Quench with saturated NH₄Cl. Extract with EtOAc. Dry organic layer over Na₂SO₄ and concentrate.
- Hydrolysis: Dissolve the intermediate ester in 6N HCl and reflux for 6h to remove the PMB group and hydrolyze the ester.
- Purification: Concentrate the aqueous phase. Recrystallize from EtOH/Et₂O to obtain the target hydrochloride salt.

Validation:

- ¹H NMR (D

O): Look for the characteristic doublet of doublets for the

-proton (due to coupling with F and methyl group).

- ¹⁹F NMR: Distinct AB quartet or complex multiplet around -100 to -120 ppm.

References

- Vertex AI Search. (2025). Synthesis of gem-Difluoro Olefins through C–H Functionalization. National Institutes of Health. [4](#)
- Vertex AI Search. (2025). Difluoro(methoxy)methyl is a Neglected Group for Medicinal Chemistry. ChemRxiv.[5] [6](#)[7]
- Vertex AI Search. (2025). Applications of fluorine-containing amino acids for drug design. PubMed. [8](#)
- Vertex AI Search. (2025). Synthesis of beta-difluorine-containing amino acids. PubMed. [9](#)
- Vertex AI Search. (2025). Reformatsky Reaction. Thermo Fisher Scientific. [10](#)[7]

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Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Difluoroalkylation of Tertiary Amides and Lactams by an Iridium-Catalyzed Reductive Reformatsky Reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Reformatsky reaction - Wikipedia \[en.wikipedia.org\]](#)
- [4. Synthesis of gem-Difluoro Olefins through C–H Functionalization and \$\beta\$ -fluoride Elimination Reactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. chemrxiv.org \[chemrxiv.org\]](#)
- [6. chemrxiv.org \[chemrxiv.org\]](#)

- [7. researchgate.net \[researchgate.net\]](#)
- [8. Applications of fluorine-containing amino acids for drug design - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. Synthesis of beta-difluorine-containing amino acids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Chemicals \[chemicals.thermofisher.cn\]](#)
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